

3-Chloro-2-(difluoromethyl)aniline material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 3-Chloro-2-(difluoromethyl)aniline

Cat. No.: B13131162

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Technical Application Note: 3-Chloro-2-(difluoromethyl)aniline

Chemical Profile & Strategic Significance[1][2]

3-Chloro-2-(difluoromethyl)aniline is a specialized fluorinated building block increasingly utilized in the design of agrochemicals (specifically SDHI fungicides) and kinase inhibitors. Its structural uniqueness lies in the difluoromethyl (

) group, which functions as a lipophilic hydrogen bond donor.[1][2]

Unlike the trifluoromethyl (

) group—which is purely a lipophilic electron-withdrawing group—the

moiety contains an acidic proton capable of weak hydrogen bonding. This allows medicinal chemists to modulate binding affinity and metabolic stability (blocking the ortho-metabolic site) while maintaining specific solute interactions that

analogues cannot provide.

Physicochemical Properties (Predicted/Class-Based)

Property	Value / Characteristic	Application Relevance
Molecular Structure	Aniline core, Cl at C3, at C2	High steric hindrance at the amine ().
Electronic State	Electron-deficient Aniline	Reduced nucleophilicity compared to standard aniline.
Lipophilicity	High ()	Enhances membrane permeability.
H-Bond Capability	acts as weak H-bond donor	Bioisostere for -OH or -SH groups in hydrophobic pockets.
Basicity ()	Estimated ~2.0 - 3.0	significantly less basic than aniline (4.6).

Safety Architecture & Handling (MSDS++)

Hazard Classification:

- Acute Toxicity: Toxic if swallowed or in contact with skin (aniline derivative).
- Skin/Eye: Severe Irritant / Potential Sensitizer.
- Specific Risk: Methemoglobinemia. Anilines can oxidize hemoglobin to methemoglobin, impairing oxygen transport.

Engineering Controls & PPE Matrix

Standard fume hoods are insufficient for heating or dust-generating operations.

Control Level	Requirement	Rationale
Primary Barrier	Class II Biosafety Cabinet or Glovebox (if solid/powder)	Prevents inhalation of dust; anilines are potent sensitizers.
Dermal Protection	Double-gloving: Nitrile (inner) + Laminate/Viton (outer)	Anilines penetrate standard nitrile rapidly.
Respiratory	P100/OV Cartridge (if outside containment)	Protection against organic vapors and particulates.
Decontamination	10% Sulfamic Acid Solution	Reacts with aniline residues on surfaces to form water-soluble salts for easy cleaning.

Waste Management Workflow

- Segregation: Do NOT mix with oxidizing agents (nitric acid, peroxides) as this may trigger exothermic decomposition.
- Quenching: Acidify aqueous waste to pH < 3 to ensure the aniline exists as the non-volatile ammonium salt before disposal.

Synthetic Application Protocols

Due to the electron-withdrawing nature of the chlorine and difluoromethyl groups, plus the ortho-steric hindrance, this aniline is a weak nucleophile. Standard amide couplings (e.g., EDC/NHS) often fail or proceed sluggishly.

Protocol A: High-Efficiency Amide Coupling (Acid Chloride Method)

Objective: Couple **3-Chloro-2-(difluoromethyl)aniline** with a carboxylic acid derivative.

Reagents:

- 3-Chloro-2-(difluoromethyl)aniline** (1.0 equiv)[3]
- Acid Chloride of target ligand (1.1 - 1.2 equiv)

- Base: Pyridine (2.0 equiv) or DIPEA (2.5 equiv)
- Solvent: Dichloromethane (DCM) (Anhydrous)
- Catalyst: DMAP (0.1 equiv) - Crucial for sterically hindered anilines.

Step-by-Step Methodology:

- Preparation (Inert Atmosphere):
 - Flame-dry a 2-neck round bottom flask (RBF) equipped with a magnetic stir bar.
 - Purge with Nitrogen () or Argon.
 - Add **3-Chloro-2-(difluoromethyl)aniline** (1.0 eq) and anhydrous DCM (0.1 M concentration).
- Activation:
 - Cool the solution to 0°C using an ice bath.
 - Add Pyridine (2.0 eq) dropwise.
 - Add DMAP (0.1 eq). Note: DMAP acts as a nucleophilic catalyst, forming a reactive acyl-pyridinium intermediate that is more susceptible to attack by the weak aniline nucleophile.
- Coupling:
 - Add the Acid Chloride (1.2 eq) dropwise over 10 minutes to control exotherm.
 - Allow the reaction to warm to Room Temperature (RT) naturally.
 - Timecourse: Stir for 4–12 hours. Monitor by TLC or LC-MS.
 - Checkpoint: If reaction is incomplete after 12h, reflux at 40°C. The steric bulk of the group may require thermal energy to overcome the activation barrier.

- Workup (Self-Validating Purification):
 - Quench: Add saturated solution. Stir for 15 mins.
 - Phase Separation: Extract with DCM (3x).
 - Acid Wash (Critical): Wash combined organics with 1M HCl.
 - Why? This removes unreacted Pyridine and DMAP. It will not protonate/extract the amide product.
 - Drying: Dry over , filter, and concentrate.

Protocol B: Sandmeyer Reaction (Scaffold Diversification)

Objective: Convert the amino group to an Iodine or Cyano group for further coupling (e.g., Suzuki/Sonogashira).

- Diazotization:
 - Suspend aniline in (6M) at -5°C.
 - Add (1.1 eq) aqueous solution dropwise. Maintain temp < 0°C.
 - Observation: Solution should become clear (Diazonium salt formation).
- Substitution:
 - For Iodide: Add

(2.0 eq) solution slowly. Allow to warm to RT.

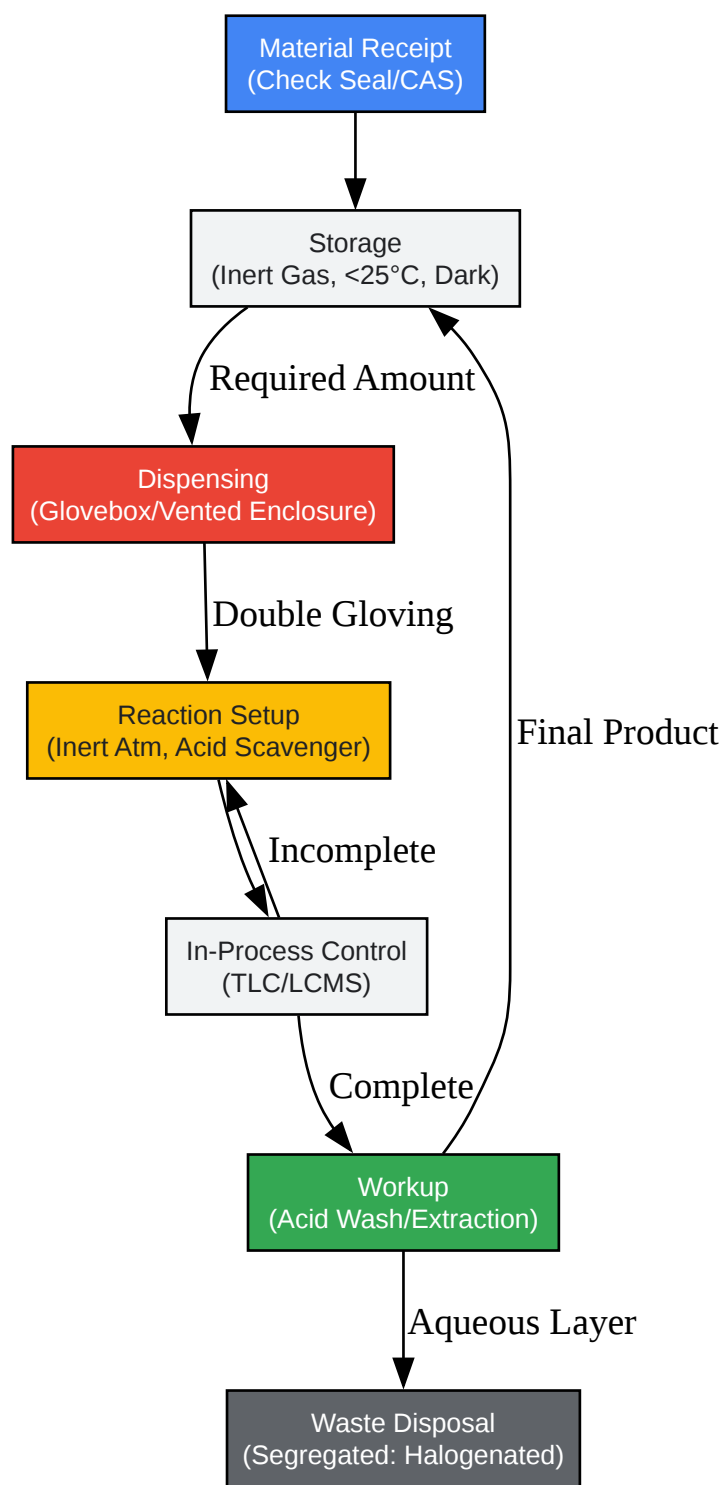
- For Nitrile: Neutralize to pH 7, then add to a solution of

at 60°C.

Visualized Workflows

Diagram 1: Safe Handling & Synthesis Lifecycle

This workflow illustrates the critical decision points for safety and process integrity when handling this fluorinated intermediate.

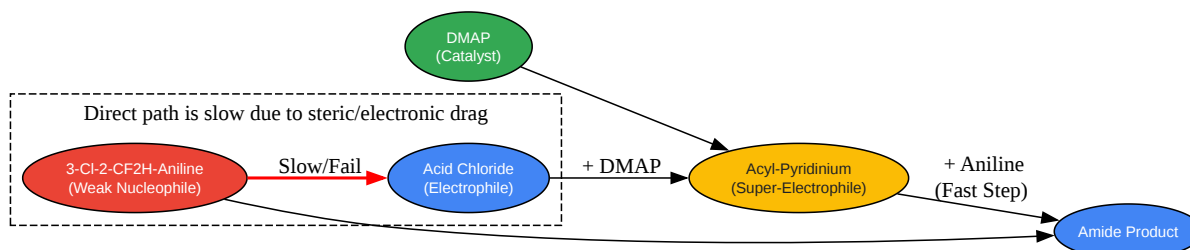


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Caption: Operational lifecycle for **3-Chloro-2-(difluoromethyl)aniline**, emphasizing containment during dispensing and segregation during waste disposal.

Diagram 2: Mechanistic Logic of Amide Coupling

Visualizing why DMAP is required for this specific weak nucleophile.



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Caption: Catalytic cycle showing DMAP activation. The direct attack of the aniline on the acid chloride is kinetically hindered; the Acyl-Pyridinium intermediate lowers the activation energy.

Storage & Stability Protocol

- Oxidation Sensitivity: Like most anilines, this compound will darken (oxidize) upon exposure to air and light.
 - Hygroscopicity: The group increases lipophilicity but does not make it immune to moisture.
 - Protocol:
 - Flush container with Argon after every use.
 - Store in amber glass vials with Teflon-lined caps.
 - triplet (
- NMR:
- ppm,

Hz).

References

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